

Application Notes and Protocols: Fba-IN-1 in Fungal Genetics and Molecular Biology

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Compound of Interest

Compound Name: *Fba-IN-1*

Cat. No.: *B10856947*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Fba-IN-1**, a first-in-class covalent allosteric inhibitor of fungal Fructose-1,6-bisphosphate Aldolase (FBA). This document details its mechanism of action, applications in fungal research, and protocols for its use.

Introduction

Fructose-1,6-bisphosphate aldolase (FBA) is a critical enzyme in the central carbon metabolism of fungi, catalyzing a reversible reaction in both glycolysis and gluconeogenesis. Fungal FBA belongs to the Class II aldolases, which are mechanistically distinct from the Class I aldolases found in humans, making it an attractive target for the development of novel antifungal agents. **Fba-IN-1** (also referred to as compound 2a11) is a potent and specific inhibitor of FBA in *Candida albicans* (CaFBA), demonstrating significant potential for both basic research and as a lead compound for antifungal drug discovery.^{[1][2][3][4]}

Mechanism of Action

Fba-IN-1 acts as a covalent and allosteric inhibitor of CaFBA.^{[1][2][3][4]} Through a structure-guided discovery process, it was identified that **Fba-IN-1** targets a novel covalent binding site at cysteine 292 (C292) of the enzyme.^[2] This allosteric inhibition mechanism offers a distinct advantage over competitive inhibitors, potentially leading to greater specificity and efficacy. By inhibiting FBA, **Fba-IN-1** disrupts the central carbon metabolism, leading to the inhibition of

fungal growth. This has been demonstrated to be effective even against drug-resistant fungal strains.

Data Presentation

Antifungal Activity of Fba-IN-1

The following table summarizes the known antifungal activity of **Fba-IN-1**. Currently, published data is limited to a specific strain of *Candida albicans*. Further research is required to determine the broader antifungal spectrum.

Fungal Strain	Compound	MIC ₈₀ (µg/mL)	Reference
Azole-resistant <i>Candida albicans</i> 103	Fba-IN-1	1	[1] [2] [3] [4] [5]

Experimental Protocols

Protocol 1: Preparation of Fba-IN-1 Stock Solution

This protocol is intended for the preparation of a stock solution of **Fba-IN-1** for in vitro and in vivo studies.

Materials:

- **Fba-IN-1** (powder)
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- To prepare a 2.5 mg/mL stock solution, first create a 25.0 mg/mL intermediate stock by dissolving the appropriate amount of **Fba-IN-1** powder in DMSO.
- In a sterile microcentrifuge tube, add 100 µL of the 25.0 mg/mL **Fba-IN-1** DMSO stock to 400 µL of PEG300.
- Mix the solution thoroughly by vortexing.
- Add 50 µL of Tween-80 to the mixture and vortex again until the solution is homogenous.
- Add 450 µL of saline to bring the final volume to 1 mL. The final concentration of **Fba-IN-1** will be 2.5 mg/mL.

Storage:

- For long-term storage (up to 6 months), aliquot the stock solution and store at -80°C under a nitrogen atmosphere.[\[1\]](#)
- For short-term storage (up to 1 month), store at -20°C under a nitrogen atmosphere.[\[1\]](#)

Protocol 2: Minimum Inhibitory Concentration (MIC) Assay for **Fba-IN-1**

This protocol describes a standard broth microdilution method to determine the Minimum Inhibitory Concentration (MIC) of **Fba-IN-1** against fungal strains.

Materials:

- **Fba-IN-1** stock solution (prepared as in Protocol 1)
- Fungal culture in logarithmic growth phase
- Appropriate fungal growth medium (e.g., RPMI-1640 with L-glutamine, buffered with MOPS)
- Sterile 96-well microtiter plates

- Spectrophotometer or microplate reader

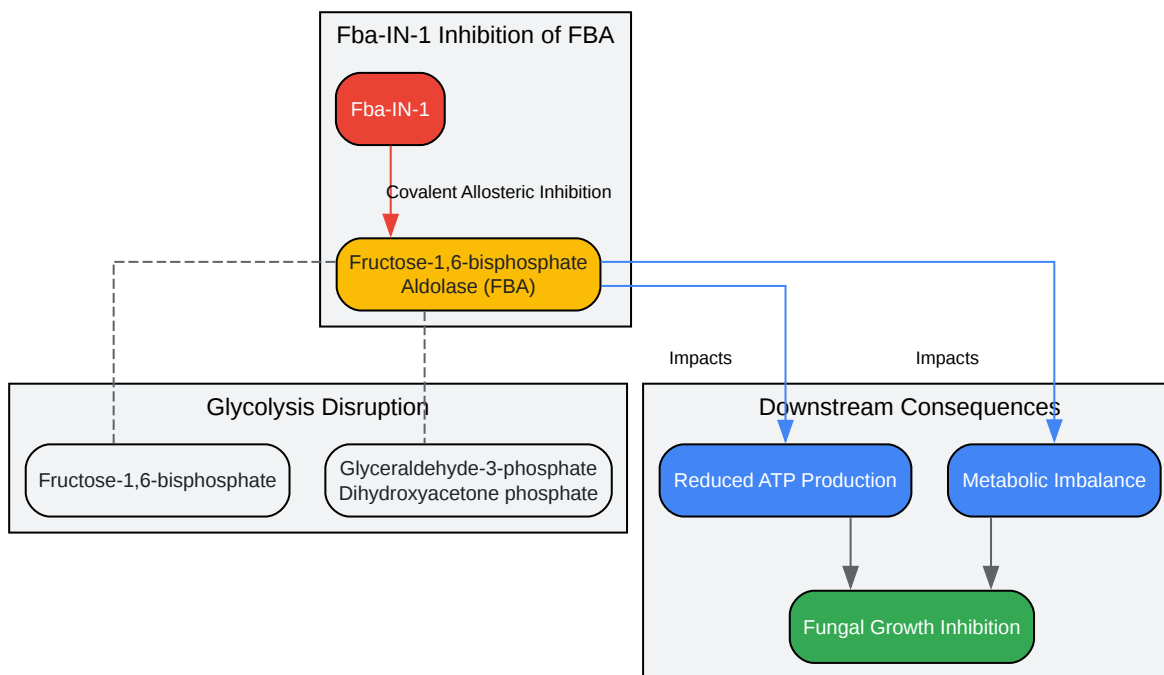
Procedure:

- Prepare a serial two-fold dilution of the **Fba-IN-1** stock solution in the fungal growth medium in the wells of a 96-well plate. The final volume in each well should be 100 μ L. The concentration range should typically span from 0.03 μ g/mL to 32 μ g/mL.
- Prepare a fungal inoculum suspension and adjust the concentration to 1×10^3 to 5×10^3 cells/mL in the growth medium.
- Add 100 μ L of the fungal inoculum to each well of the microtiter plate, bringing the final volume to 200 μ L. This will further dilute the **Fba-IN-1** concentration by half.
- Include a positive control (fungal inoculum without inhibitor) and a negative control (medium only) on each plate.
- Incubate the plates at the optimal growth temperature for the fungal species (e.g., 35°C for *Candida albicans*) for 24-48 hours.
- Determine the MIC by visual inspection of turbidity or by measuring the optical density at 600 nm. The MIC₈₀ is defined as the lowest concentration of **Fba-IN-1** that inhibits 80% of the fungal growth compared to the positive control.

Visualizations

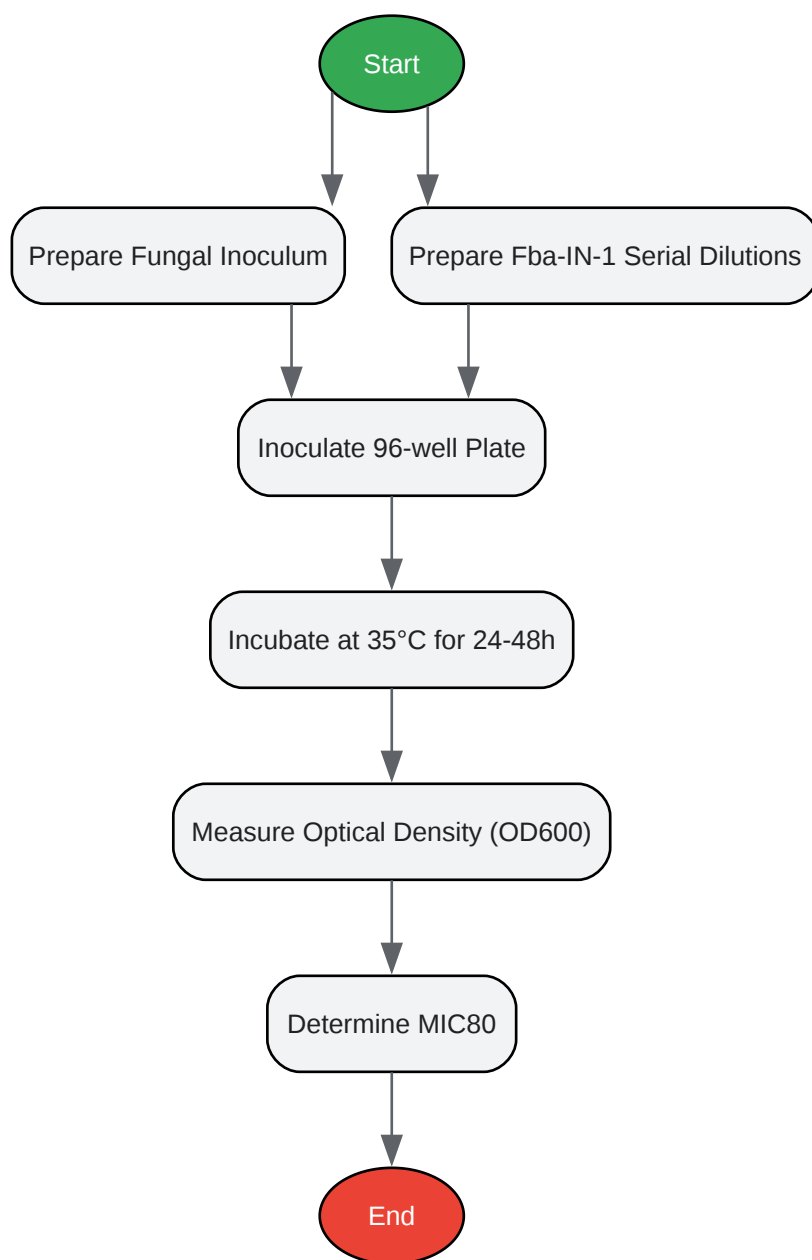
Signaling Pathways and Experimental Workflows

The inhibition of FBA by **Fba-IN-1** is expected to have significant downstream effects on cellular signaling and metabolism. While direct experimental evidence linking **Fba-IN-1** to specific signaling pathways is still emerging, the disruption of glycolysis is known to impact key regulatory networks.



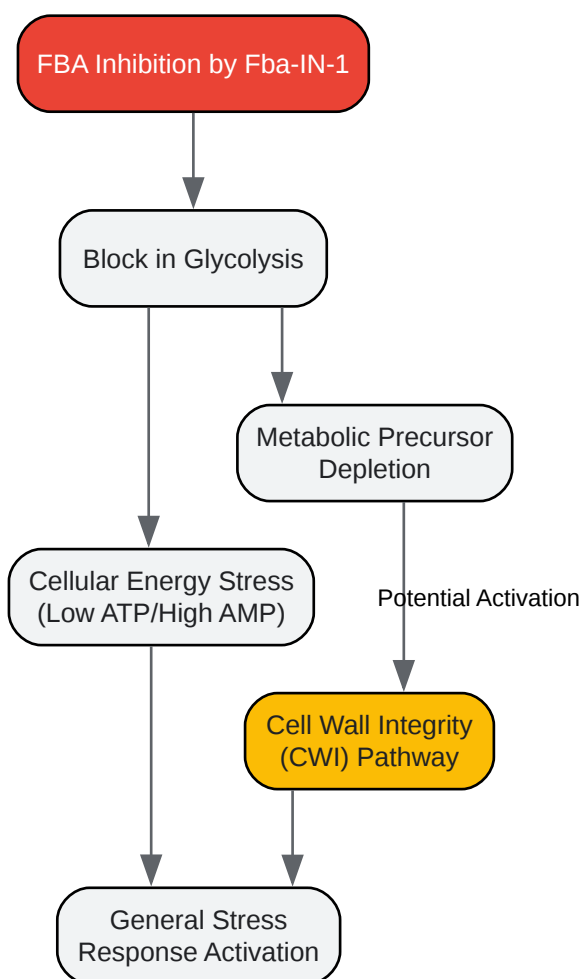
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Caption: Mechanism of action of **Fba-IN-1** leading to fungal growth inhibition.



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Caption: Experimental workflow for determining the MIC of **Fba-IN-1**.



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Caption: Putative impact of FBA inhibition on fungal stress response pathways.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. FBA-IN-1 | TargetMol [targetmol.com]
- 3. medchemexpress.com [medchemexpress.com]

- 4. medchemexpress.com [medchemexpress.com]
- 5. Infection (Inhibitors Agonists Modulators Antagonists) | MedChemExpress [medchemexpress.eu]
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